

# Spectroscopic data (NMR, IR, Mass Spec) of 3-Cyclohexylpropanoic acid

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## Compound of Interest

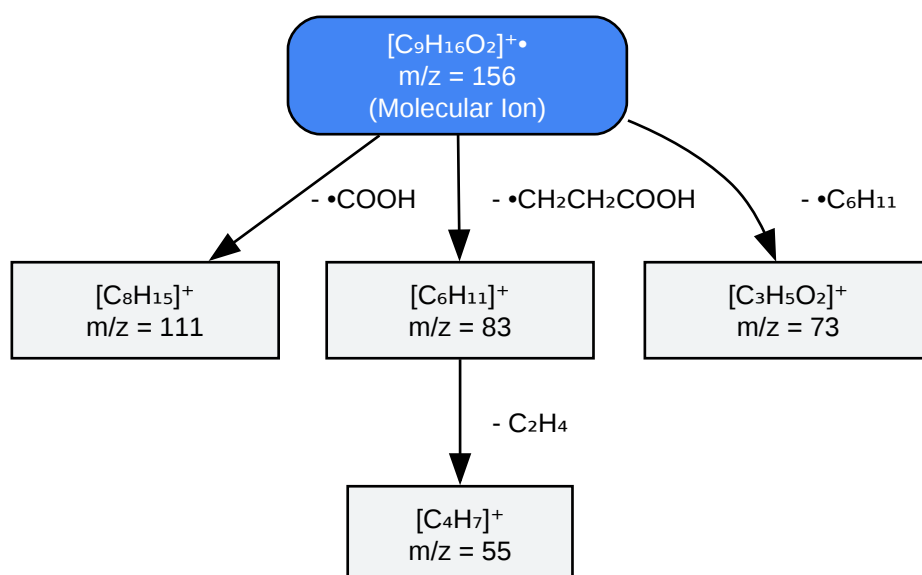
Compound Name: 3-Cyclohexylpropanoic acid

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## Molecular Structure and Spectroscopic Overview

**3-Cyclohexylpropanoic acid** possesses a molecular formula of  $C_9H_{16}O_2$  and a molecular weight of 156.22 g/mol. [1][2] The structure presents several distinct features that are readily identifiable by spectroscopic methods: a cyclohexyl ring, a three-carbon propanoic acid chain, and a terminal carboxylic acid functional group. The correct interpretation of the following spectroscopic data is crucial for confirming its identity and purity.



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## References

- 1. Cyclohexanepropanoic acid, 2-propenyl ester [webbook.nist.gov]
- 2. Cyclohexanepropanoic acid | C<sub>9</sub>H<sub>16</sub>O<sub>2</sub> | CID 69702 - PubChem [pubchem.ncbi.nlm.nih.gov]
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